

Personal protective equipment for handling Evonimine

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Compound of Interest

Compound Name: Evonimine

Cat. No.: B1243769

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Essential Safety and Handling Guide for Evonimine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **Evonimine**. **Evonimine** is a toxic alkaloid derived from *Tripterygium wilfordii*, and proper handling is crucial to ensure personnel safety and mitigate environmental risk.^{[1][2][3][4]}

Disclaimer: No specific Safety Data Sheet (SDS) for **Evonimine** was located. The following guidance is based on general safety protocols for handling potent and toxic alkaloids. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department to conduct a formal risk assessment before commencing any work with this compound.

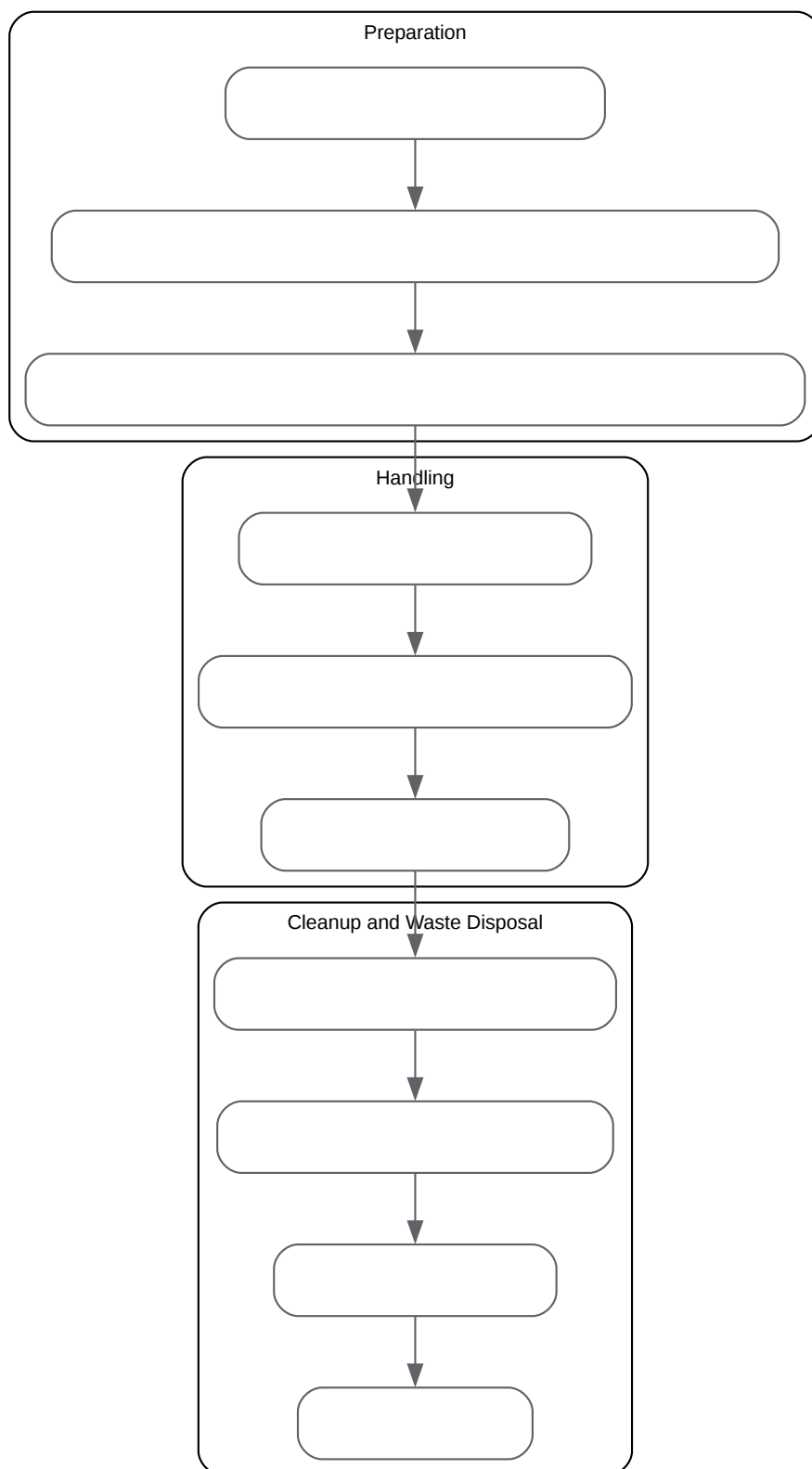
Personal Protective Equipment (PPE)

The foundation of safe handling lies in the consistent and correct use of appropriate Personal Protective Equipment (PPE).^[5] The following PPE is mandatory for all procedures involving **Evonimine**.

PPE Component	Specification	Recommended Use
Gloves	Chemotherapy-rated nitrile gloves, double-gloved.	Required for all handling activities, including weighing, reconstitution, and disposal. Change outer gloves every 30-60 minutes or immediately upon contamination.
Gown	Disposable, solid-front gown with back closure made of a non-absorbent material (e.g., polyethylene-coated polypropylene). Must have long sleeves with tight-fitting cuffs.	Required for all handling activities to prevent skin contact and clothing contamination.
Eye and Face Protection	Safety glasses with side shields or splash goggles. A face shield worn over safety glasses is required when there is a significant risk of splashing.	Required for all handling activities to protect against splashes and aerosol exposure.
Respiratory Protection	NIOSH-approved N95 or higher filtering facepiece respirator. For activities with a higher potential for aerosol or vapor generation, a half-mask or full-face respirator with an appropriate combination cartridge (e.g., organic vapor/particulate) should be used.	Required when handling powdered Evonimine or when aerosols may be generated (e.g., during reconstitution or sonication).

Operational Plan: Safe Handling Workflow

All work with **Evonimine** must be conducted in a designated area with controlled access. This area should be clearly marked with appropriate hazard signage.

Workflow for Handling **Evonimine**[Click to download full resolution via product page](#)

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